Optimizing Topaz for Particle Picking: A Technical Guide

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Compound of Interest		
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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to optimizing **Topaz** parameters for different cryo-EM datasets. Find troubleshooting advice, frequently asked questions, and detailed experimental protocols to enhance your particle picking workflows.

Troubleshooting Guides & FAQs

This section addresses common issues encountered during **Topaz** experiments in a question-and-answer format.

Q1: My **Topaz** training is taking a very long time. What could be the cause?

A1: Prolonged training times are often due to the software utilizing CPUs instead of GPUs. Ensure that your CUDA/GPU drivers are correctly configured and that **Topaz** is set to use the GPU.[1][2] You can specify the GPU device to use during the process.[3]

Q2: **Topaz** is picking a lot of junk particles, such as ice contamination or carbon edges. How can I prevent this?

A2: The quality of your training data is crucial. **Topaz** learns to pick what it is trained on.[1][2]

- Curate Training Data: Manually inspect and curate your training particles to ensure they are well-centered and free of junk.[2][4] It's better to have a smaller, high-quality training set than a large, poorly curated one.[2]

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- Denoise Micrographs: Manually pick from denoised micrographs to better visualize particles, but train and extract from the raw micrographs.[1][2]

- Refine Particle Coordinates: Use 2D classification to filter out poor quality particles from your initial picks before using them to train a **Topaz** model.[4]

Q3: **Topaz** is missing a significant number of real particles. How can I improve recall?

A3: Several parameters can be adjusted to increase the number of picked particles:

- Expected Number of Particles: This is a critical parameter. If you underestimate this value, **Topaz** may not pick all the true particles. Try increasing this number. Cross-validation can be used to optimize this parameter.[5][6]

- Picking Threshold: Lowering the selection threshold during particle extraction will result in more particles being picked.[2] However, be aware that this may also increase the number of false positives.[4]

- Number of Epochs: For some datasets, increasing the number of training epochs can lead to a better model and improved particle picking.[5][6]

Q4: I'm working with a dataset of small/elongated/irregularly shaped particles. What parameters should I focus on?

A4: For challenging datasets, consider the following adjustments:

- Downsampling: For small particles, a lower downsampling factor (e.g., 4x) may be beneficial.[1][2] For larger particles, a higher downsampling factor (e.g., 16x) can speed up processing.[1][2]

- Training Radius: A training radius of 1, 2, or 3 generally works well for various particle sizes.[1][2]

- Extraction Radius:

  - For elongated or irregularly shaped particles, setting the extraction radius to the longest axis can help avoid picking overlapping particles.[1][2]

- Conversely, for densely packed, irregularly shaped particles, using the short axis for the extraction radius might be more effective.[1][2]

Q5: How do I choose the optimal threshold for my final particle list?

A5: After particle extraction, the picks will have associated scores. You can use the **topaz** precision_recall_curve command to visualize the precision-recall trade-off. This allows you to select a score threshold that optimizes the F1 score or achieves a desired level of precision and recall for your specific dataset.[7]

Quantitative Data Summary

While comprehensive benchmarking data is dataset-dependent, the following table summarizes the general impact of key **Topaz** parameters on particle picking outcomes based on user experiences and documentation.

Parameter	Effect of Increasing the Value	Effect of Decreasing the Value	Considerations
Downsampling Factor	Faster processing, may lose details of small particles.[1][2]	Slower processing, better preservation of high-resolution features for small particles.[1][2]	Typical values range from 4 to 16. Adjust based on particle size and computational resources.[1][2]
Expected Number of Particles	Can increase recall (picking more true positives).[5]	May lead to missing real particles.	A crucial parameter to optimize, potentially through cross-validation.[5][6]
Number of Epochs	Can improve model accuracy, especially for complex datasets.[5][6]	Faster training, but may result in an under-trained model.	Monitor the precision-recall curve; training should continue until the performance plateaus.[6]
Learning Rate	Faster convergence, but risks overshooting the optimal weights.	Slower convergence, but can lead to a more precise model.	A parameter that can be optimized using the Topaz Cross Validation job in CryoSPARC.[8]
Minibatch Size	Faster training epochs, but may lead to less stable training.	Slower training epochs, but can provide more stable gradient estimates.	The number of examples used in each batch during training.[8]
Extraction Radius	Prevents picking overlapping particles, especially for larger particles.[1][2]	Can lead to multiple picks for the same particle.	Should be adjusted based on the particle's size and shape.[1][2]

		Increases recall (more true positives, but also potentially more false positives).[2]	The optimal threshold can be determined from the precision-recall curve.[7]
Picking Threshold	Increases precision (fewer false positives).		

Experimental Protocols

This section outlines a detailed methodology for a typical **Topaz** particle picking workflow.

Data Preprocessing

- Denoising (Optional but Recommended): Denoise your micrographs using **topaz** denoise. This is particularly helpful for improving the visibility of particles for manual picking.[1][2]

- Downsampling: Downsample the micrographs to a pixel size of around 8 Å/pixel. This speeds up processing and is generally sufficient for **Topaz** to identify particles.[9] Use a lower factor for very small particles.[1][2]

Initial Particle Picking and Curation

- Manual/Template Picking: Perform an initial round of particle picking on a representative subset of your denoised micrographs (e.g., 10-100 micrographs).[1][2] This can be done manually or with a template-based picker.

- 2D Classification: Use the initial picks to perform 2D classification to remove obvious junk and select well-defined particle classes.[4]

- Curate Coordinates: Use the particles from the good 2D classes as the initial training set for **Topaz**. Ensure these particles are well-centered.

Topaz Model Training

- Train the Model: Use the curated particle coordinates and the corresponding raw micrographs to train a **Topaz** model using the **topaz** train command.

- Parameter Optimization:

 - Start with a downsampling factor appropriate for your particle size.[1][2]

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- Set the --expected-num-particles based on a visual estimate from your micrographs.

- Use a --train-radius of 1, 2, or 3.[1][2]

- Monitor the training progress. If the precision-recall curve has not plateaued, consider increasing the --num-epochs.[6]

Particle Extraction and Evaluation

- Extract Particles: Use the trained model to pick particles from the entire dataset of raw micrographs with **topaz** extract.

- Thresholding: Experiment with different score thresholds to generate a final particle set. Use the **topaz** precision_recall_curve to guide your choice.[7]

- Inspect Picks: Visually inspect the picked particles on a subset of micrographs to ensure the quality of the picking.

- Downstream Processing: Proceed with the extracted and curated particle set for further 2D and 3D classification and refinement.
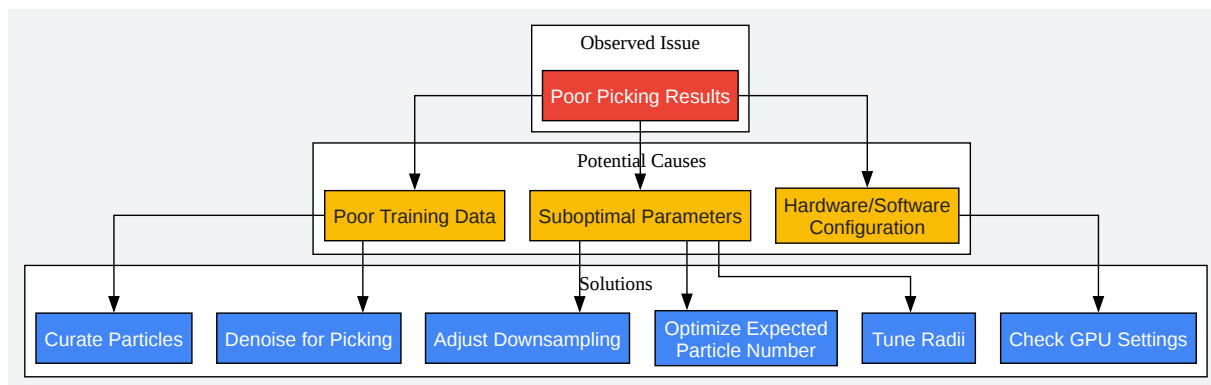
Visualizations

The following diagrams illustrate key workflows and logical relationships in the **Topaz** optimization process.

Caption: The overall experimental workflow for **Topaz** particle picking.
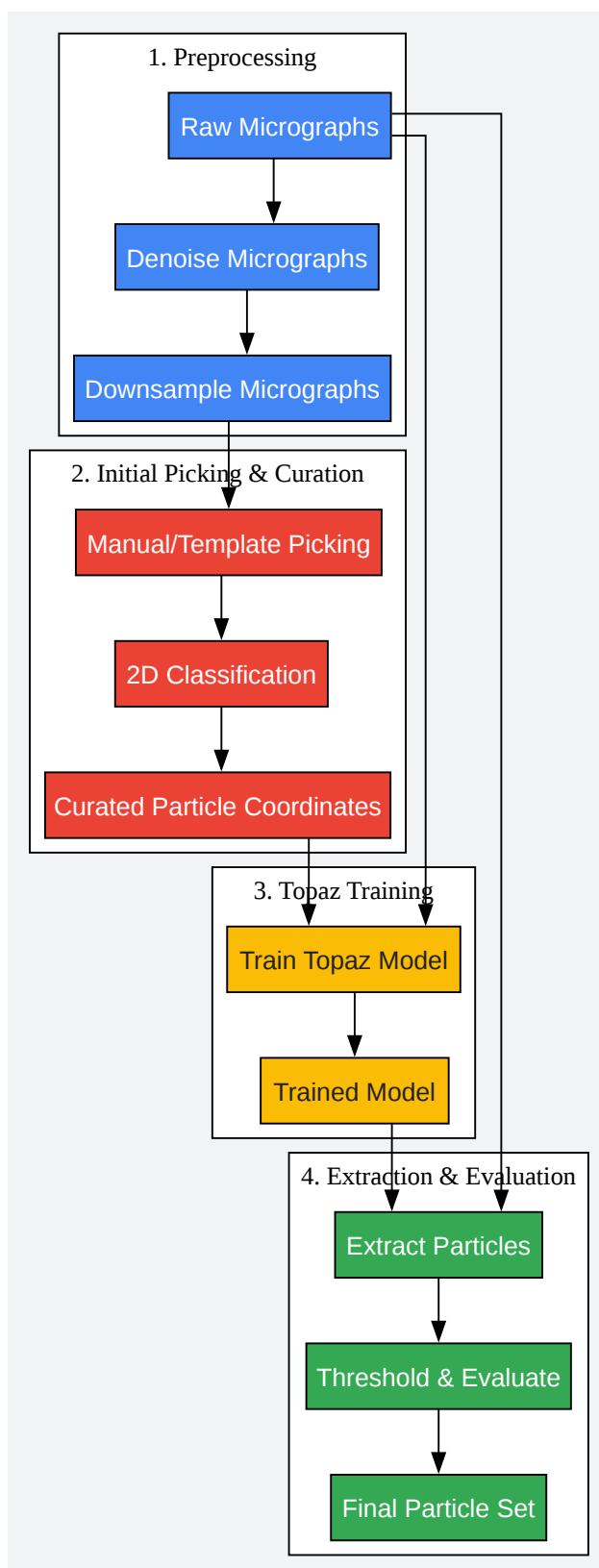
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Caption: A logical diagram for troubleshooting common **Topaz** issues.

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